

Engineering Veratric Acid Derivatives: A Technical Guide to Next-Generation Pharmaceutical Applications

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Compound of Interest

Compound Name: *Methyl 2-(3,4-dimethoxyphenyl)-2-methylpropanoate*

CAS No.: *477741-73-4*

Cat. No.: *B3268307*

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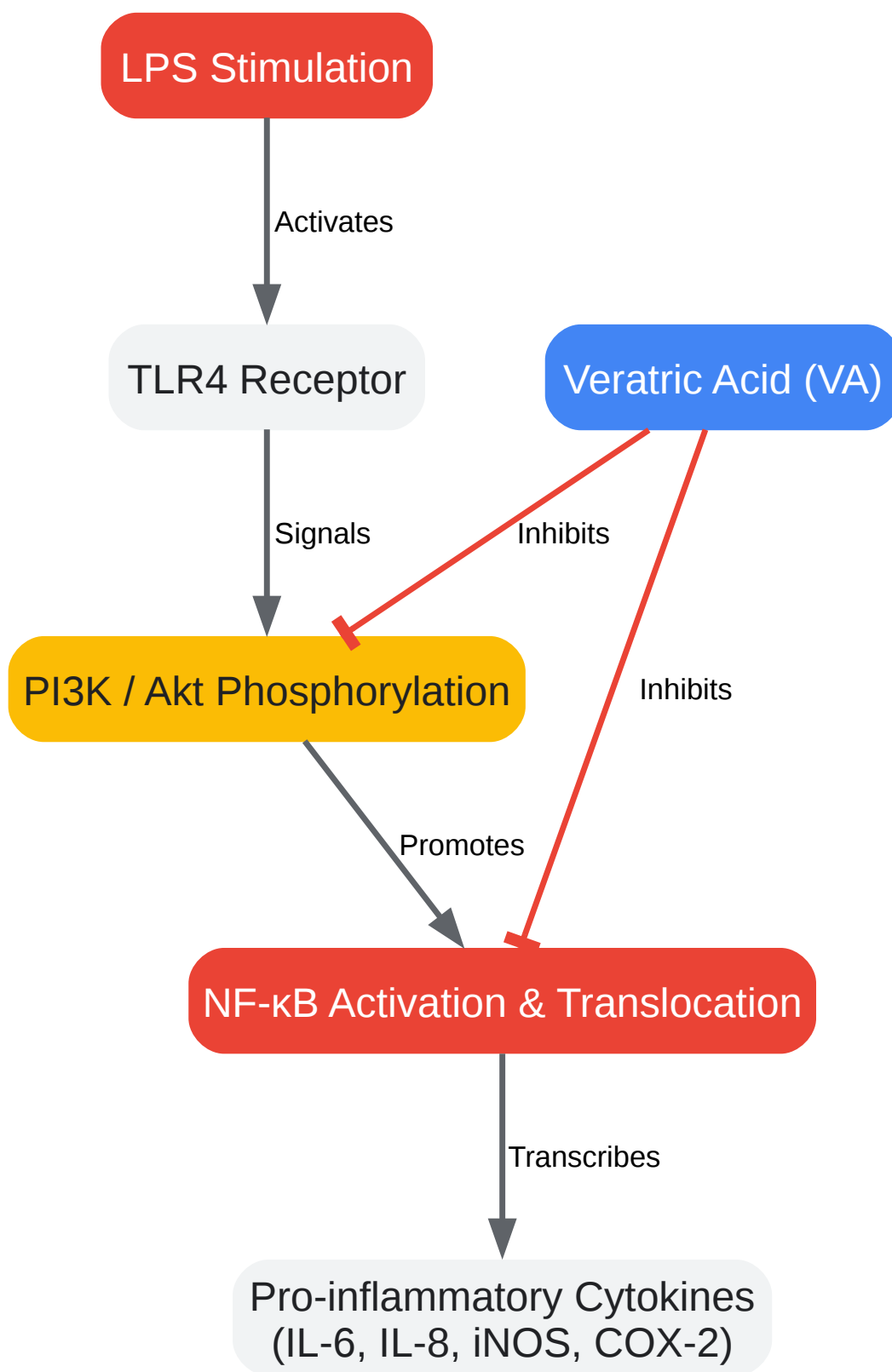
Executive Summary

Veratric acid (3,4-dimethoxybenzoic acid) is a naturally occurring phenolic compound found in medicinal mushrooms and various botanicals. While its native form exhibits baseline antioxidant, anti-inflammatory, and antihypertensive properties, its true pharmaceutical potential is unlocked through rational derivatization. By modifying its carboxyl and methoxy groups, medicinal chemists can synthesize derivatives with enhanced lipophilicity, targeted receptor binding, and prolonged half-lives. This technical guide explores the mechanistic foundations, quantitative efficacy, and validated experimental protocols for developing veratric acid derivatives in modern drug discovery.

Mechanistic Foundations: The Anti-Inflammatory Axis

The core pharmacological utility of veratric acid stems from its precise modulation of intracellular signaling cascades. In lipopolysaccharide (LPS)-stimulated models, veratric acid acts as a potent upstream inhibitor of the PI3K/Akt pathway.

This inhibition prevents the downstream phosphorylation and nuclear translocation of NF- κ B, thereby suppressing the transcription of pro-inflammatory cytokines such as IL-6, IL-8, and enzymes like iNOS and COX-2 (1)[1]. Understanding this mechanism is foundational for developing derivatives aimed at treating localized and systemic inflammatory conditions.



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PI3K/Akt/NF-κB signaling pathway inhibition by veratric acid during LPS stimulation.

Rational Derivatization Strategies and Applications

The transition from a natural product to a viable pharmaceutical active pharmaceutical ingredient (API) requires strategic structural modifications.

Antimicrobial Preservatives

Esterification of veratric acid with 8-hydroxyquinoline yields 8-quinoliny vertrate. This modification leverages the lipophilic nature of the vertrate moiety to penetrate microbial cell walls, while the quinoline group chelates essential metal ions, disrupting metalloenzyme function. This derivative has shown exceptional efficacy in preserving high-water-activity pharmaceutical formulations, such as Aluminium Hydroxide Gel, against *S. aureus* and *E. coli* (2)[2].

Targeted Anticancer Agents

Hybridizing the 3,4-dimethoxyphenyl core with a 1,3,4-oxadiazole-2-thione ring generates compounds (e.g., PODA-21) that exhibit high binding affinity for the Epidermal Growth Factor Receptor (EGFR). Molecular docking confirms that the oxadiazole ring forms critical hydrogen bonds with LYS745 and MET793 in the EGFR active site, leading to potent inhibition of MCF-7 breast cancer cell proliferation (3)[3].

Tyrosinase Inhibitors & Neuroprotection

Conjugating veratric acid with 3-hydroxypyridin-4-one yields hybrids capable of potent iron chelation. This dual-action pharmacophore not only inhibits tyrosinase (a copper-containing enzyme implicated in melanoma and neurodegeneration) more effectively than standard kojic acid but also provides significant antioxidant protection (4)[4].

Synergistic Modalities

Beyond pure derivatives, co-formulating veratric acid with zinc demonstrates synergistic wound healing by accelerating angiogenesis and collagen synthesis while suppressing local inflammation (5)[5]. Systemically, oral administration prevents cardiovascular remodeling in hypertensive models by attenuating oxidative stress and modulating nitric oxide concentrations (6)[6].

Quantitative Efficacy Profiles

Derivative / Formulation	Target / Application	Key Quantitative Metric	Reference
8-quinolinyl vertrate (P-2)	Antimicrobial Preservative	Log CFU/mL reduction to 0.000 at 28 days (S. aureus, E. coli)	[2]
3-hydroxypyridin-4-one hybrid (5h)	Tyrosinase Inhibition	IC50 = 8.94 μ M (vs. Kojic acid 16.68 μ M)	[4]
PODA-21 (Oxadiazole derivative)	EGFR Inhibition (Anticancer)	IC50 = 50.51 $\pm$ 1.64 μ g/mL (MCF-7); Docking: 8.0 kcal/mol	[3]
Veratric Acid + Zinc (10%+10%)	Wound Healing	Significant restoration of hydroxyproline & antioxidant markers	[5]

Validated Experimental Methodologies

To ensure reproducibility and scientific integrity, the following protocols are designed as self-validating systems, emphasizing the causality behind each experimental parameter.

Protocol A: Synthesis & Validation of 8-Quinolinyl Vertrate

- Activation of Carboxylic Acid: Dissolve veratric acid (1 eq) in anhydrous dichloromethane (DCM). Add N,N'-Dicyclohexylcarbodiimide (DCC, 1.1 eq).
 - Causality: DCC promotes the formation of an O-acylisourea intermediate, activating the carboxyl carbon for nucleophilic attack at room temperature. This prevents the degradation of the methoxy groups that might occur if harsh acyl chloride intermediates were used.
- Nucleophilic Addition: Introduce 8-hydroxyquinoline (1 eq) and 4-Dimethylaminopyridine (DMAP, 0.1 eq).

- Causality: DMAP acts as a hypernucleophilic acyl transfer catalyst, accelerating the reaction and suppressing the formation of unreactive N-acylurea byproducts.
- Reaction & Workup: Stir at room temperature for 12 hours under an inert N₂ atmosphere. Filter out the precipitated dicyclohexylurea (DCU). Wash the filtrate sequentially with 5% HCl, saturated NaHCO₃, and brine.
- Self-Validating Step (NMR Confirmation): Perform ¹H-NMR on the purified product.
 - Causality: The successful esterification is validated only if the broad carboxylic acid proton peak (~11.0 ppm) disappears, accompanied by the emergence of downstream aromatic quinoline protons.



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Experimental workflow for evaluating the antimicrobial preservative efficacy of VA derivatives.

Protocol B: In Vitro Anti-inflammatory Assay (LPS-Stimulated Fibroblasts)

- Cell Culture & Seeding: Culture Human gingival fibroblasts (HGFs) in DMEM supplemented with 10% FBS. Seed at 1×10^5 cells/well.
 - Causality: HGFs provide a biologically relevant, primary-cell model for assessing localized mucosal and systemic inflammatory responses.
- Pre-treatment: Treat cells with veratric acid derivatives (10-100 μ M) for 1 hour prior to LPS exposure.

- Causality: Pre-treatment ensures the compound is intracellularly available to intercept kinase phosphorylation before the inflammatory cascade initiates.
- LPS Stimulation: Introduce E. coli LPS (1 µg/mL) for 24 hours.
 - Causality: LPS specifically binds the TLR4 receptor, triggering a predictable and measurable cytokine spike via the PI3K/Akt pathway.
- Self-Validating Step (Dual-Quantification): Harvest the supernatant for ELISA (IL-6, IL-8) and lyse the cells for Western Blotting (p-PI3K, p-Akt, NF-κB).
 - Causality: ELISA quantifies the phenotypic output, while Western Blotting confirms the mechanistic cause. If ELISA shows a reduction in cytokines but Western Blotting shows no reduction in p-PI3K, the compound is acting downstream of the hypothesized target, instantly invalidating the assumed mechanism and prompting a re-evaluation of the drug's pharmacodynamics.

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